

Cask-IN-1 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cask-IN-1

Cat. No.: B10821022

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Application Notes and Protocols: Cask-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cask-IN-1 is a highly potent and selective inhibitor of the Calcium/calmodulin-dependent serine protein kinase (CASK), with a dissociation constant (Kd) of 22 nM.^{[1][2]} CASK is a multidomain scaffolding protein belonging to the membrane-associated guanylate kinase (MAGUK) family.^{[3][4]} It plays a crucial role in neural development, synaptic function, and the regulation of gene expression.^[4] Given its involvement in various cellular processes, CASK has emerged as a therapeutic target for several diseases, including X-linked intellectual disability and certain cancers.^{[5][6][7]} These application notes provide detailed protocols for the solubilization and preparation of **Cask-IN-1** stock solutions, along with an overview of the CASK signaling pathway.

Quantitative Data Summary

For ease of use in a laboratory setting, the following table summarizes the key quantitative data for **Cask-IN-1**.

Property	Value	Reference
Molecular Weight	610.34 g/mol	[1][8]
Molecular Formula	C ₂₄ H ₃₀ Br ₂ N ₆ O ₃	[1][8]
CAS Number	2755241-73-5	[1]
Appearance	White to off-white solid	[1][2]
Solubility in DMSO	12.21 mg/mL (20.01 mM)	[1][2]
Storage of Solid	-20°C for 3 years	[1][2]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1][2]

Experimental Protocols

Stock Solution Preparation

This protocol details the preparation of **Cask-IN-1** stock solutions. It is crucial to use a newly opened, hygroscopic DMSO for optimal solubility.[1][2] Ultrasonic and warming may be required to fully dissolve the compound.[1][2]

Materials:

- **Cask-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Determine the Desired Concentration and Volume: Based on your experimental needs, calculate the required mass of **Cask-IN-1** using the following formula: Mass (mg) = Desired

Concentration (mM) x Final Volume (mL) x Molecular Weight (g/mol) / 1000

- Weighing the Compound: Carefully weigh the calculated amount of **Cask-IN-1** powder in a sterile microcentrifuge tube.
- Adding Solvent: Add the appropriate volume of anhydrous DMSO to the tube containing the **Cask-IN-1** powder.
- Dissolving the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes. Gentle warming (e.g., in a 37°C water bath) can also aid in dissolution.[\[1\]](#)[\[2\]](#)
 - Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

Stock Solution Preparation Table:

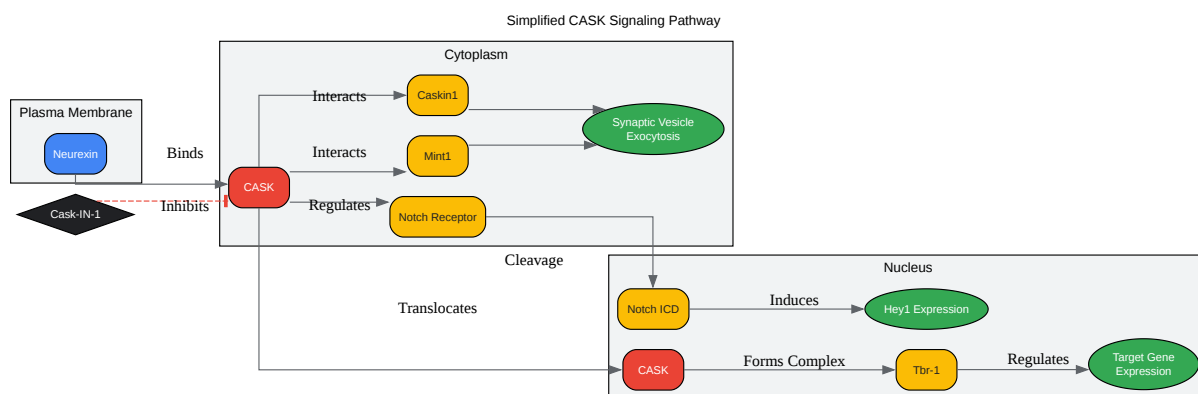
The following table provides quick reference volumes for preparing common stock solution concentrations.

Desired Concentration	Mass of Cask-IN-1 (for 1 mL)	Volume of DMSO
1 mM	0.61034 mg	1 mL
5 mM	3.0517 mg	1 mL
10 mM	6.1034 mg	1 mL

Signaling Pathways and Experimental Workflows

CASK Signaling Pathway

CASK is a scaffolding protein that interacts with numerous proteins to regulate diverse cellular functions.[3][4] **Cask-IN-1**, by inhibiting CASK, can modulate these pathways. The diagram below illustrates a simplified representation of the CASK signaling network, highlighting its key interaction partners and downstream effects. CASK interacts with proteins like Mint1 and Caskin1, which in turn can associate with other proteins involved in synaptic vesicle exocytosis. [9][10][11] CASK can also translocate to the nucleus and form a complex with the transcription factor Tbr-1 to regulate the expression of target genes such as those involved in neural development.[4][12] Furthermore, in some cancers, CASK has been shown to regulate the Notch signaling pathway.[7]



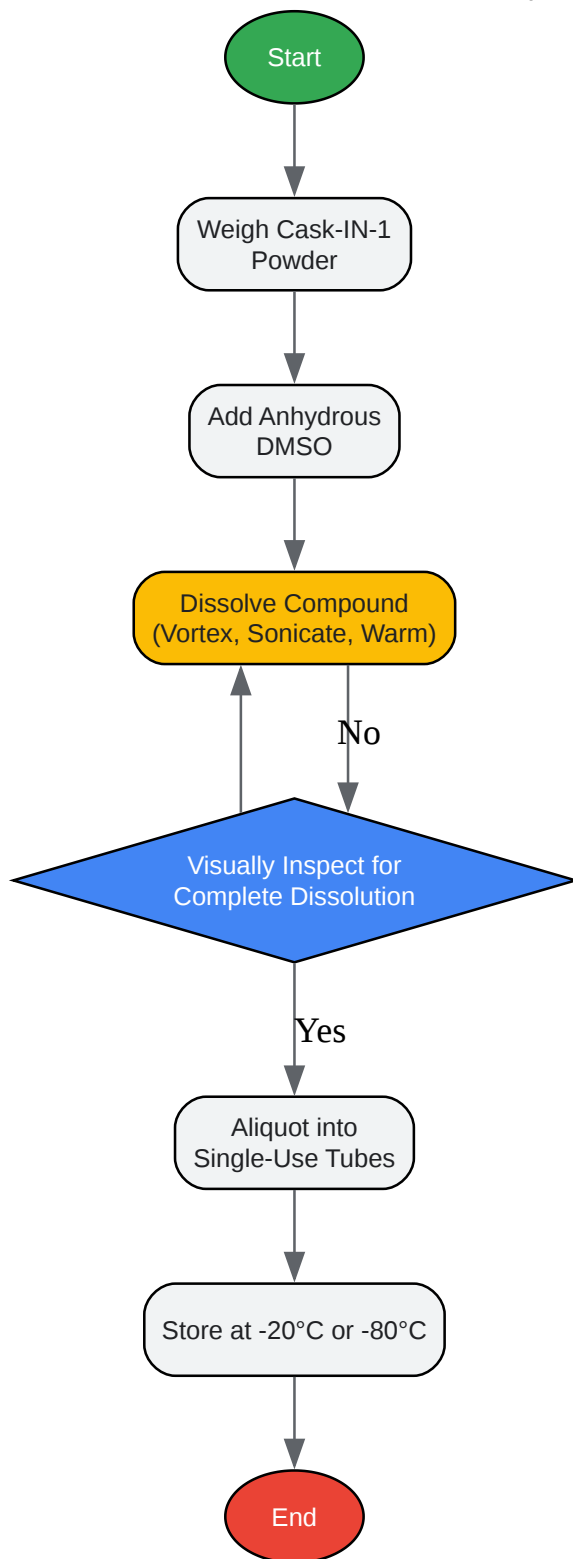
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Caption: Simplified CASK signaling pathway.

Experimental Workflow: Cask-IN-1 Stock Solution Preparation

The following diagram outlines the logical flow of the experimental protocol for preparing a **Cask-IN-1** stock solution.

Workflow for Cask-IN-1 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: **Cask-IN-1** stock solution preparation workflow.

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